

Comprehensive Safety & Technical Guide: 2-Butyl-2-ethylmalonic Acid

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Compound of Interest

Compound Name: 2-Butyl-2-ethylmalonic acid

CAS No.: 2085-15-6

Cat. No.: B1629157

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Part 1: Chemical Identity & Pharmaceutical Context[1][2]

2-Butyl-2-ethylmalonic acid is a critical disubstituted dicarboxylic acid intermediate. It serves as the direct structural scaffold for the synthesis of Butobarbital (5-butyl-5-ethylbarbituric acid), a sedative-hypnotic agent. Unlike monosubstituted malonic acids, the quaternary carbon at the 2-position imparts significant steric bulk, influencing both its chemical stability and its reactivity profile during condensation reactions (e.g., with urea).

Substance Identification

Parameter	Technical Specification
Chemical Name	2-Butyl-2-ethylmalonic acid
Synonyms	Butylethylmalonic acid; 2-Ethyl-2-butylpropanedioic acid
CAS Number	2085-15-6
Molecular Formula	C ₉ H ₁₆ O ₄
Molecular Weight	188.22 g/mol
SMILES	<chem>CCC(C(=O)O)(CCCC)C(=O)O</chem>
Structure Class	Disubstituted Malonic Acid Derivative

Part 2: GHS Hazard Identification & Risk Assessment[7]

While specific toxicological data for this intermediate is often extrapolated from homologous series (e.g., diethylmalonic acid), it must be handled as a Category 2 Irritant. The presence of two carboxylic acid groups generates a localized low pH environment upon contact with moisture, necessitating strict mucosal protection.

GHS Classification (Derived)

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation) (H335)

Risk Management Matrix

Hazard	Root Cause	Engineering Control	Personal Protective Equipment (PPE)
Inhalation	Fine crystalline dust or sublimation during heating.	ISO Class 5 Fume Hood or Local Exhaust Ventilation (LEV).	N95/P100 Respirator if open handling >10g.
Skin Contact	Acidic hydrolysis on skin moisture; lipophilic alkyl chains enhance dermal penetration.	Closed transfer systems for bulk powder.	Nitrile Gloves (Min thickness 0.11mm, Break-through >480 min).
Eye Contact	Micro-crystalline abrasion + acidic pH shock.	Safety shield during reactor loading.	Chemical Safety Goggles (ANSI Z87.1).

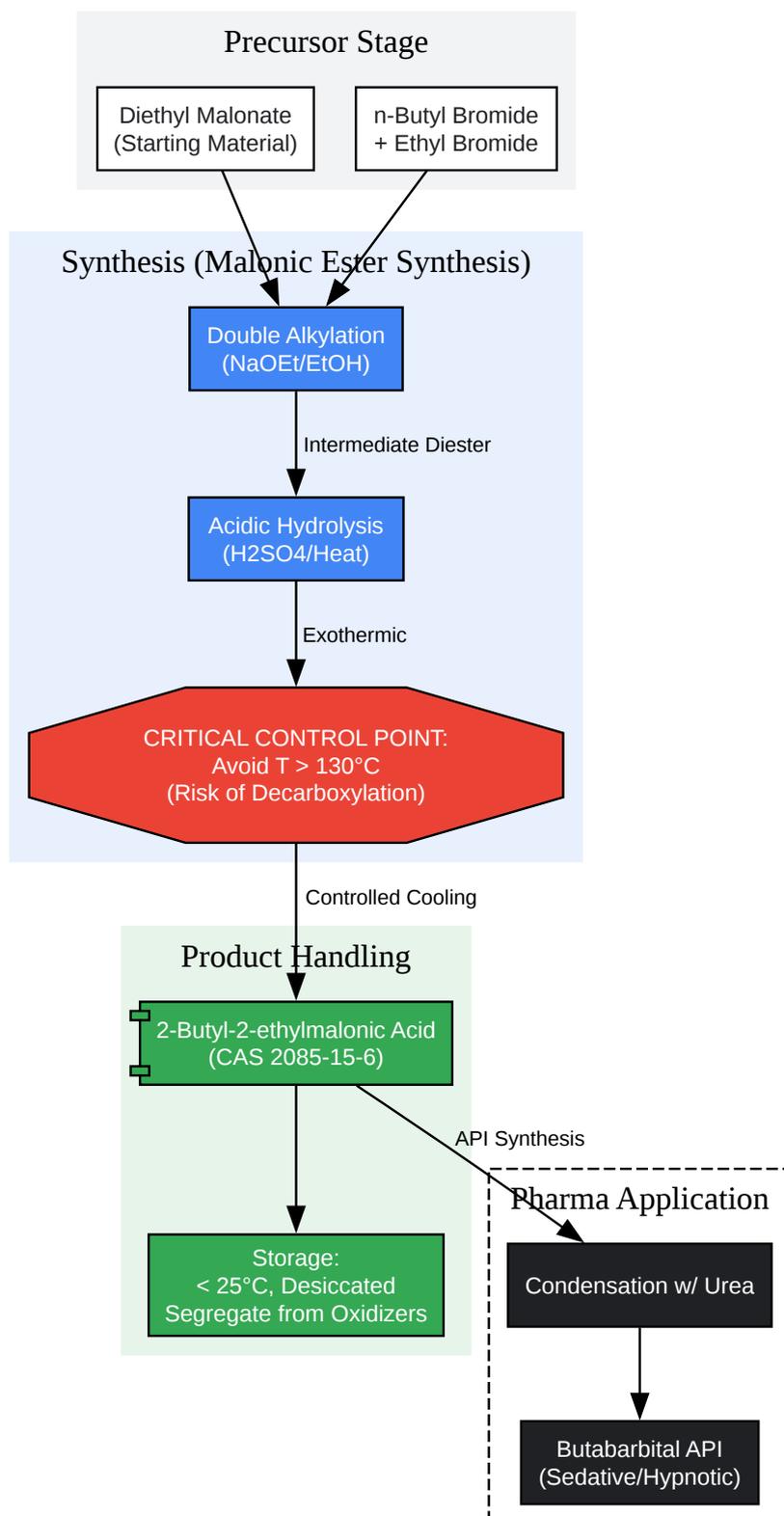
Part 3: Physical & Chemical Properties[4]

Note: As a specialized intermediate, some values are predicted based on structure-activity relationship (SAR) with diethylmalonic acid.

Property	Value / Characteristic	Operational Implication
Physical State	White Crystalline Solid	Hygroscopic; store in desiccated conditions.
Melting Point	112–118 °C (Predicted/Analog)	Decarboxylation Risk: Avoid heating >130°C without solvent; converts to 2-ethylhexanoic acid derivatives.
Solubility (Water)	Sparingly Soluble	Precipitates in acidic aqueous streams; requires organic co-solvent (EtOH/EtOAc) for cleaning.
pKa (Predicted)	pKa ₁ ≈ 2.9; pKa ₂ ≈ 5.6	Stronger acid than acetic acid; incompatible with mild bases (carbonates) in closed vessels due to CO ₂ evolution.
Partition Coeff.	LogP ≈ 1.8–2.1	Moderate lipophilicity; potential for bioaccumulation is low, but dermal absorption is enhanced.

Part 4: Synthesis & Handling Workflow (Visualized)

The following diagram illustrates the critical control points (CCPs) in the synthesis and handling of **2-Butyl-2-ethylmalonic acid**, highlighting the transition from precursors to the active pharmaceutical ingredient (API).



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Figure 1: Process flow diagram detailing the synthesis pathway and critical thermal control points for preventing spontaneous decarboxylation.

Part 5: Emergency Response Protocols

Spill Management (Solid Phase)

Protocol: "Isolate, Neutralize, Contain"

- Evacuation: Clear the immediate area of non-essential personnel.
- PPE Up-level: Don N95 respirator and double nitrile gloves.
- Containment: Do not dry sweep. Mist the spill lightly with water or an inert oil (e.g., mineral oil) to suppress dust generation.
- Neutralization: Cover with Sodium Bicarbonate (NaHCO_3) or a 1:1 mixture of soda ash and sand.
 - Note: Expect mild effervescence (CO_2 release). Wait for reaction to cease.
- Disposal: Transfer to a chemically resistant container (HDPE). Label as "Organic Acid Waste."

First Aid Measures

- Eye Contact: Immediately flush with saline or water for 15 minutes, lifting eyelids. The acidic nature requires prolonged irrigation to normalize pH. Seek ophthalmological evaluation.
- Skin Contact: Wash with non-abrasive soap and water. If redness persists >24h, apply hydrocortisone cream and seek medical advice.
- Ingestion: Do NOT induce vomiting. The compound is a mucosal irritant; vomiting may re-expose the esophagus. Drink 200-300mL of water to dilute.

Part 6: Storage & Stability Logic

Stability Profile: Substituted malonic acids are thermodynamically unstable relative to their decarboxylated monocarboxylic counterparts.

- Mechanism: At elevated temperatures (>140°C), the molecule undergoes a concerted pericyclic reaction, losing CO₂ to form 2-ethylhexanoic acid derivatives.
- Storage Requirement: Store below 30°C.
- Incompatibilities:
 - Strong Oxidizers (e.g., KMnO₄, H₂O₂): Risk of oxidative cleavage.
 - Strong Bases: Exothermic salt formation.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 231457, 2-sec-butyl-2-ethylmalonic acid. (Note: Isomer analog used for property triangulation). Retrieved from [\[Link\]](#)
- Organic Syntheses. (1943). Barbituric Acid Synthesis via Malonic Ester Condensation. Coll. Vol. 2, p.60. Retrieved from [\[Link\]](#)
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